

# Application Notes and Protocols: Safe Handling of 3-Ethyl-4,5-dimethyloctane

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## Compound of Interest

Compound Name: 3-Ethyl-4,5-dimethyloctane

Cat. No.: B15458121

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Disclaimer: Specific handling and safety data for **3-Ethyl-4,5-dimethyloctane** is limited. The following protocols and safety information are based on data for structurally similar flammable alkanes and general laboratory safety principles. Researchers should always consult the most current Safety Data Sheet (SDS) if one becomes available and perform a thorough risk assessment before use.





## Physicochemical Properties

The following table summarizes the known and computed physicochemical properties of **3-Ethyl-4,5-dimethyloctane**.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>26</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	170.33 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	62183-72-6	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	3-ethyl-4,5-dimethyloctane	<a href="#">[1]</a>
Boiling Point	Data not available	
Melting Point	Data not available	
Flash Point	Data not available (Expected to be flammable)	
Density	Data not available	
Vapor Pressure	Data not available	
Solubility	Insoluble in water (predicted)	
XLogP3	5.8	<a href="#">[1]</a>

## Hazard Identification and Classification

Based on the data for similar alkanes, **3-Ethyl-4,5-dimethyloctane** is anticipated to have the following hazards.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquids		Warning	H226: Flammable liquid and vapor
Skin Corrosion/Irritation		Warning	H315: Causes skin irritation
Eye Irritation		Warning	H319: Causes serious eye irritation
STOT - Single Exposure		Warning	H336: May cause drowsiness or dizziness

Note: This classification is extrapolated from data for similar compounds like 4,5-Dimethyloctane[3].

## Experimental Protocols

Proper PPE is mandatory when handling **3-Ethyl-4,5-dimethyloctane**.

- Eye and Face Protection: Wear chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards. A face shield should be worn if there is a splash hazard[4][5].
- Skin Protection:
  - Gloves: Wear chemically resistant gloves (e.g., Nitrile rubber) of a suitable thickness. Inspect gloves for integrity before each use.
  - Lab Coat: A flame-resistant lab coat is required.
  - Clothing: Wear long pants and closed-toe shoes.
- Respiratory Protection: If working in a poorly ventilated area or if exposure limits are likely to be exceeded, use a NIOSH-approved respirator with an organic vapor cartridge[4].

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood[5].
- Keep away from heat, sparks, open flames, and other ignition sources[3][5].
- Use only non-sparking tools and explosion-proof equipment[3][5].
- Ground and bond containers when transferring material to prevent static discharge[3][5].
- Avoid contact with skin and eyes. Avoid inhalation of vapor or mist[5].
- Handle in accordance with good industrial hygiene and safety practices[5].

#### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area[3][5].
- Keep in a designated flammable liquids storage cabinet.
- Store away from strong oxidizing agents[3].

#### Small Spills (in a fume hood):

- Absorb the spill with an inert, non-combustible absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.

#### Large Spills:

- Evacuate the area immediately.
- Remove all sources of ignition.
- Ventilate the area.
- Contain the spill if possible without risk.

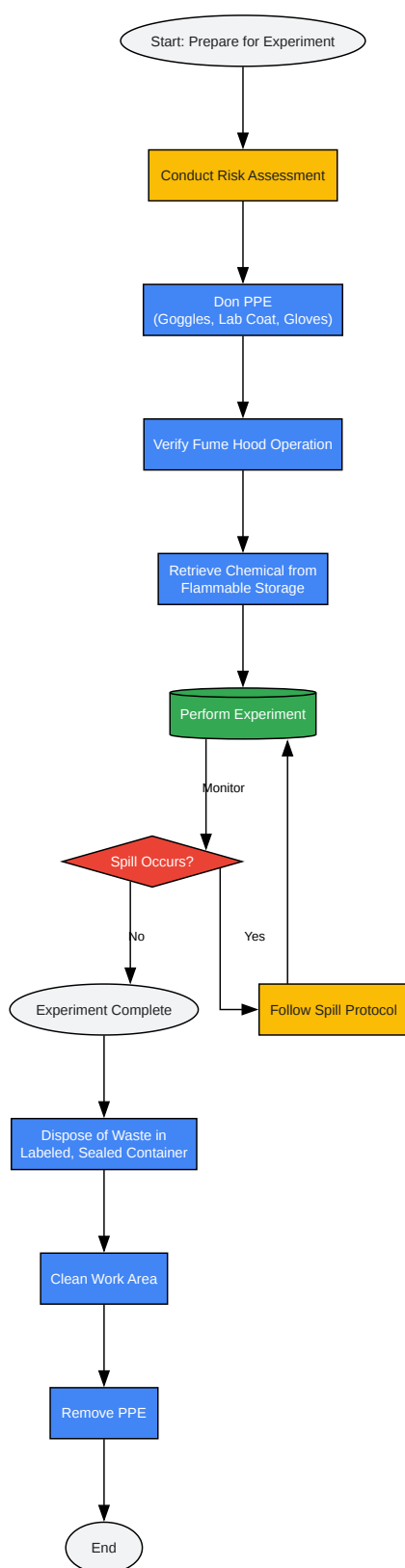
- Follow institutional emergency response procedures.

#### First Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist[4].
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops[4].
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek medical attention[4].
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention[4].
- Dispose of waste in accordance with all local, state, and federal regulations.
- Waste material should be considered hazardous.
- Dispose of contents and container to an approved waste disposal plant[4][5]. Do not discharge into sewer systems[4].

## Visualizations

The following diagram illustrates a logical workflow for the safe handling of **3-Ethyl-4,5-dimethyloctane**.



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